

Physical and chemical characteristics of Lophanthoidin F

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Compound of Interest

Compound Name: Lophanthoidin F

Cat. No.: B1631845

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Lophanthoidin F: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

Introduction

Lophanthoidin F is a naturally occurring diterpenoid isolated from plants of the *Isodon* genus, specifically *Isodon lophanthoides*. Diterpenoids from this genus have garnered significant scientific interest due to their diverse and potent biological activities, including cytotoxic, anti-inflammatory, and antimicrobial effects. This technical guide provides a comprehensive overview of the physical and chemical characteristics of **Lophanthoidin F**, detailed experimental protocols for its isolation and characterization, and a summary of its known and potential biological activities. The information presented herein is intended to serve as a valuable resource for researchers investigating the therapeutic potential of this compound.

Physical and Chemical Characteristics

Lophanthoidin F is a complex diterpenoid with the molecular formula $C_{24}H_{34}O_7$. The following table summarizes its key physical and chemical properties.

Property	Value	Source
Molecular Formula	C ₂₄ H ₃₄ O ₇	[1]
Molecular Weight	434.5 g/mol	[2]
CAS Number	120462-46-6	[2]
IUPAC Name	2-[(4bS,8aS,9S,10S)-10-ethoxy-1,9-dihydroxy-4b,8,8-trimethyl-3,4-dioxo-5,6,7,8a,9,10-hexahydrophenanthren-2-yl]propyl acetate	N/A
Predicted LogP	2.9	N/A
Predicted Solubility	Soluble in organic solvents	N/A

Experimental Protocols

Isolation and Purification of Lophanthoidin F

The following protocol is a generalized procedure based on methods for isolating diterpenoids from *Isodon* species.

1. Plant Material Extraction:

- Air-dried and powdered leaves of *Isodon lophanthoides* are extracted exhaustively with a solvent such as 95% ethanol or methanol at room temperature.
- The solvent is then removed under reduced pressure to yield a crude extract.

2. Solvent Partitioning:

- The crude extract is suspended in water and partitioned successively with solvents of increasing polarity, for example, petroleum ether, chloroform, and ethyl acetate.
- The fractions are concentrated under reduced pressure.

3. Chromatographic Separation:

- The ethyl acetate fraction, which is likely to contain **Lophanthoidin F**, is subjected to column chromatography on silica gel.
- A gradient elution system, for example, a mixture of chloroform and methanol with increasing methanol concentration, is used to separate the compounds.
- Fractions are collected and monitored by thin-layer chromatography (TLC).

4. Further Purification:

- Fractions containing **Lophanthoidin F** are combined and further purified using repeated column chromatography, preparative TLC, or high-performance liquid chromatography (HPLC) to yield the pure compound.

Structure Elucidation

The structure of **Lophanthoidin F** was determined using a combination of spectroscopic techniques:

- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) is used to determine the exact molecular weight and elemental composition, confirming the molecular formula.
- Infrared (IR) Spectroscopy: IR spectroscopy is employed to identify the presence of functional groups such as hydroxyl (-OH), carbonyl (C=O), and ester (C-O-C) groups.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: Provides information on the number and chemical environment of protons in the molecule.
 - ^{13}C NMR: Provides information on the number and types of carbon atoms.
 - 2D NMR (COSY, HMQC, HMBC): These experiments are used to establish the connectivity between protons and carbons, allowing for the complete assignment of the chemical structure and stereochemistry of the molecule.



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Figure 1. Experimental workflow for the isolation of **Lophanthoidin F**.

Biological Activity

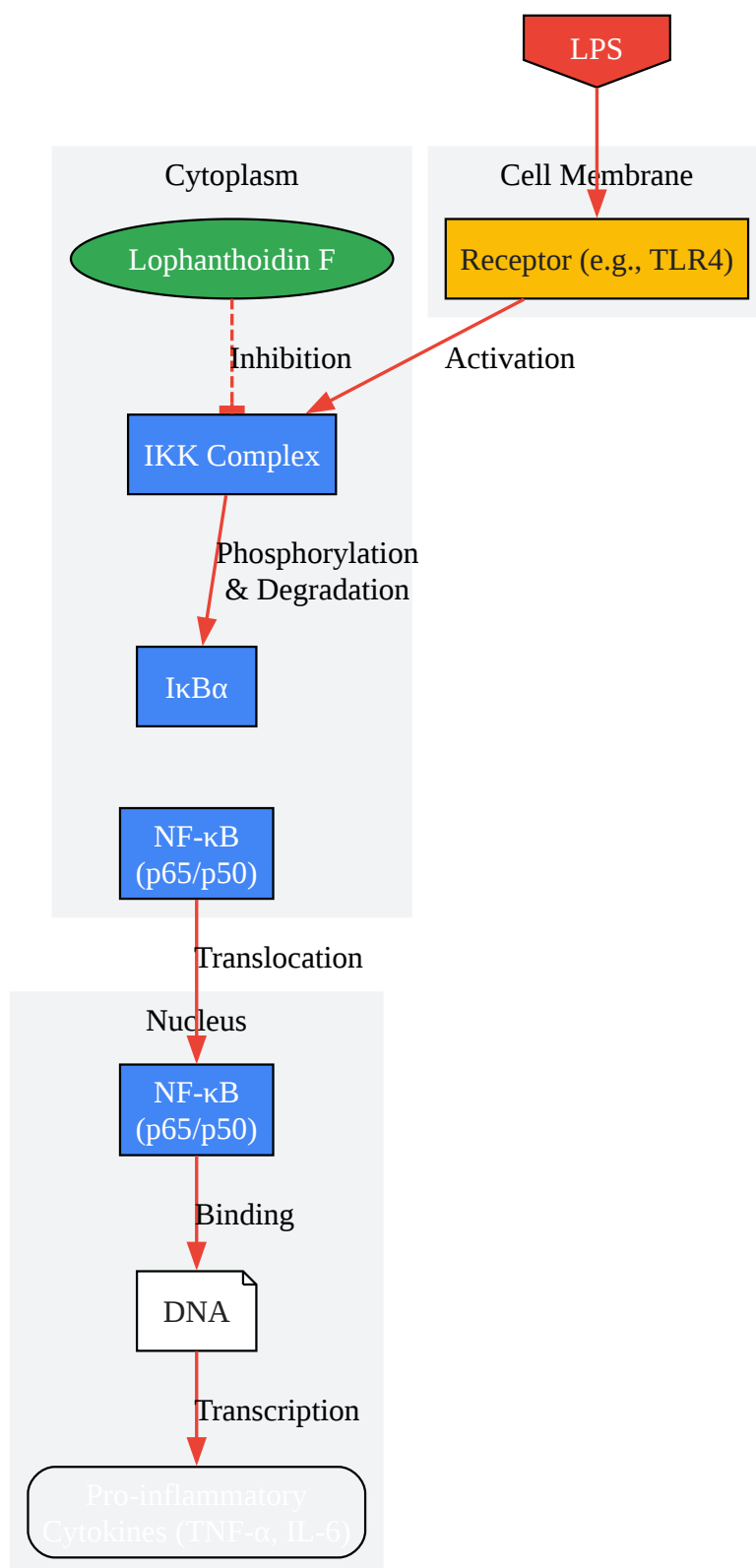
While specific quantitative biological activity data for **Lophanthoidin F** is not extensively documented in publicly available literature, diterpenoids isolated from Isodon species are well-known for their significant cytotoxic and anti-inflammatory properties[3][4][5][6][7][8].

Activity	Cell Lines/Model	Observed Effect	Reference
Cytotoxicity	Various cancer cell lines (e.g., HeLa, HL-60)	Inhibition of cell proliferation	[3]
Anti-inflammatory	Lipopolysaccharide (LPS)-stimulated RAW 264.7 macrophages	Inhibition of nitric oxide (NO) production	[5][6]

It is plausible that **Lophanthoidin F** exhibits similar biological activities. Further research is required to determine its specific cytotoxic and anti-inflammatory potential and to elucidate its mechanism of action.

Potential Signaling Pathway Involvement

Diterpenoids from Isodon species have been shown to exert their anti-inflammatory effects by modulating key signaling pathways, such as the NF-κB pathway[9]. The NF-κB signaling cascade is a central regulator of the inflammatory response.



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Figure 2. Postulated inhibition of the NF-κB signaling pathway by **Lophanthoidin F**.

Conclusion

Lophanthoidin F is a promising natural product from the *Isodon* genus that warrants further investigation. Its complex chemical structure and the known biological activities of related compounds suggest its potential as a lead compound for the development of new therapeutic agents, particularly in the areas of oncology and inflammatory diseases. This technical guide provides a foundational resource to aid researchers in their exploration of **Lophanthoidin F**.

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